

SR-3677 Dihydrochloride: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: SR-3677 dihydrochloride

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Abstract

SR-3677 dihydrochloride is a potent and highly selective inhibitor of Rho-associated coiled-coil containing protein kinase 2 (ROCK-II), a key regulator of the actin cytoskeleton. This document provides detailed application notes and experimental protocols for the use of **SR-3677 dihydrochloride** in cell culture. It includes methodologies for assessing its effects on cell viability, apoptosis, and downstream signaling pathways, along with representative data to guide researchers in their experimental design.

Introduction

The Rho/ROCK signaling pathway plays a critical role in various cellular processes, including cell adhesion, migration, proliferation, and apoptosis. Dysregulation of this pathway is implicated in numerous diseases, making it an attractive target for therapeutic intervention. SR-3677 is a valuable research tool for investigating the physiological and pathological roles of ROCK-II. It is a potent and selective inhibitor of ROCK-I and ROCK-II with IC₅₀ values of 56 nM and 3 nM, respectively[1]. This high selectivity for ROCK-II allows for more precise dissection of its specific functions.

Data Presentation

Table 1: In Vitro Inhibitory Activity of SR-3677 Dihydrochloride

| Target | IC50 (nM) | Cell Line | Assay Type |
|---------|-----------|---------------------------------|---|
| ROCK-II | 3 | - | Enzyme Assay |
| ROCK-I | 56 | - | Enzyme Assay |
| ROCK | 3.5 | A7r5 (rat aortic smooth muscle) | Cell-based (Myosin Light Chain Phosphorylation) |

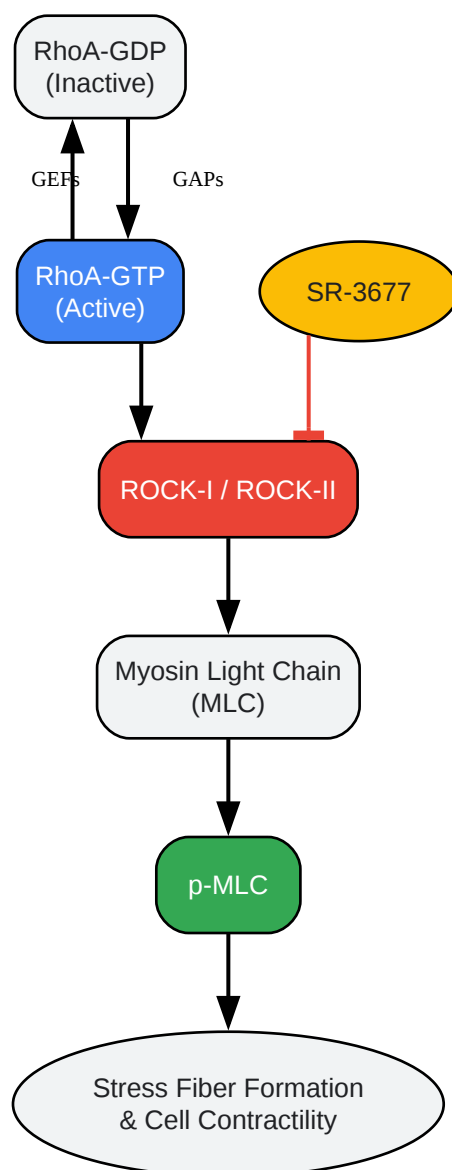
Table 2: Representative Cellular Effects of SR-3677 (1 μ M)

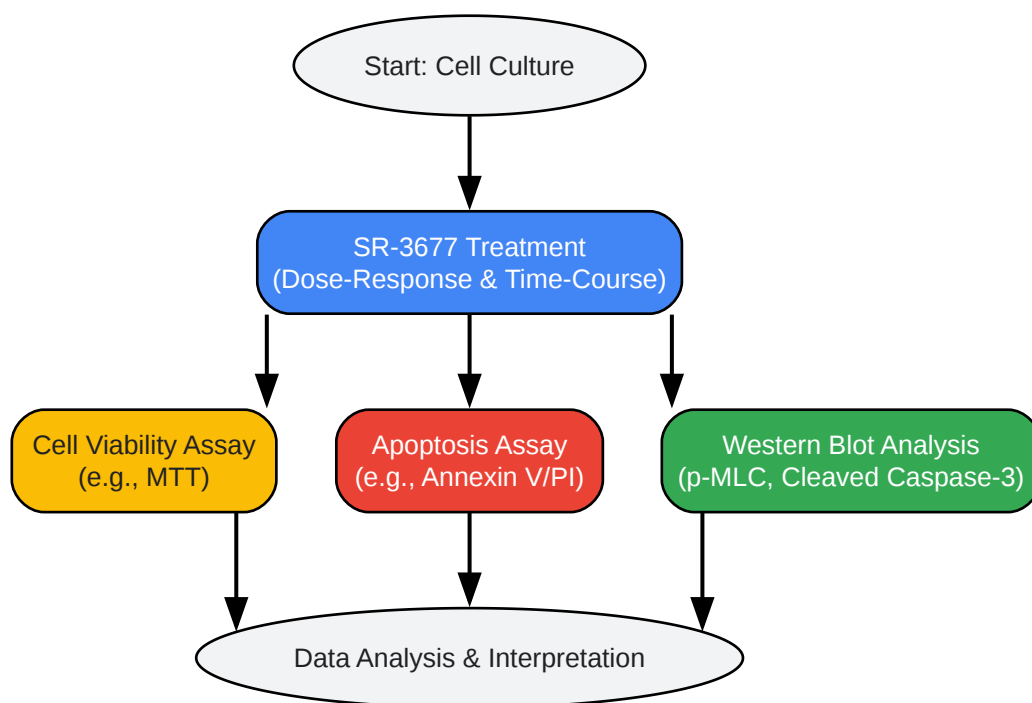
| Assay | Parameter Measured | Expected Outcome |
|--------------------|--|------------------------------|
| Western Blot | Relative Phospho-Myosin Light Chain (p-MLC) Level | ~85% decrease |
| Immunofluorescence | Percentage of Cells with Organized Stress Fibers | >70% decrease |
| Transwell Assay | Relative Cell Migration | ~70% decrease |
| Flow Cytometry | Percentage of Apoptotic Cells (Annexin V positive) | Cell-type dependent increase |

Note: The data in Table 2 is representative and the actual effects may vary depending on the cell line, experimental conditions, and duration of treatment.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the Rho/ROCK signaling pathway and a general experimental workflow for studying the effects of SR-3677 in cell culture.





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References

- 1. Rho-kinase inhibitor, fasudil, prevents neuronal apoptosis via the Akt activation and PTEN inactivation in the ischemic penumbra of rat brain - PubMed [pubmed.ncbi.nlm.nih.gov]
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